



## Application Notes & Protocols for Cerebrolysin (Cerebrocrast) Storage and Handling

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Compound of Interest		
Compound Name:	Cerebrocrast	
Cat. No.:	B1668402	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The following information is based on the available data for "Cerebrolysin," as "Cerebrocrast" is understood to be a likely misspelling of this substance. Cerebrolysin is a peptide mixture derived from purified porcine brain proteins.[1][2] These guidelines are intended for research and developmental purposes and are not a substitute for clinical or medical advice.

## **Product Information**

Cerebrolysin is a preparation of low-molecular-weight peptides and free amino acids that mimics the action of endogenous neurotrophic factors.[3][4] Its neuroprotective and neurorestorative properties are of significant interest in the study of neurodegenerative diseases and brain injuries.[5][6]

## Storage and Stability

Proper storage is critical to maintain the integrity and efficacy of Cerebrolysin.

Table 1: Recommended Storage Conditions



Parameter	Specification	Source(s)
Temperature	Room temperature, not exceeding 25°C (77°F).	[7][8][9][10]
Freezing	Do not freeze.	[7][8][10][11]
Light Exposure	Protect from light; store in the outer carton.	[7][8][9][11]
Shelf Life	5 years (60 months) from the date of manufacture.	[7][8][9]

#### Stability Post-Opening:

- Ampoules are for single use only.[8][11]
- Once an ampoule is opened, the solution should be used immediately to prevent microbial contamination and degradation due to oxidation.[8][12]
- Do not store or reuse any remaining content.[8]

## **Handling and Safety Precautions**

Standard laboratory safety practices should be followed when handling Cerebrolysin.

#### Personal Protective Equipment (PPE):

- Gloves: Wear compatible chemical-resistant gloves.[13]
- Eye Protection: Use appropriate safety glasses or goggles.[13]
- Lab Coat: A standard laboratory coat is recommended.

#### General Handling:

- Avoid contact with skin, eyes, and clothing.[13]
- Avoid inhalation or ingestion.[13]



- Wash hands thoroughly after handling.[13]
- In case of contact, follow standard first aid procedures:
  - Eyes: Immediately flush with plenty of water for 10-15 minutes.[13]
  - Skin: Wash with soap and water.[13]

#### Disposal:

 Dispose of unused material and containers in accordance with local, state, and federal regulations.[13]

# Experimental Protocols Preparation of Cerebrolysin for In Vitro and In Vivo Studies

Cerebrolysin is typically supplied as a sterile aqueous solution. For experimental applications requiring dilution, use only compatible solutions to maintain the correct pH and stability.

#### Compatible Diluents:

- 0.9% Sodium Chloride Solution (Normal Saline)[7][14]
- Ringer's Solution[7][14]
- 5% Glucose (Dextrose) Solution[7][14]

#### Incompatible Solutions:

- Solutions that alter the pH (incompatible outside of pH 5.0-8.0).[7][9]
- Lipid-containing solutions.[7][9]
- Balanced amino acid solutions (should not be mixed in the same infusion).[7][11]

Protocol for Dilution for Intravenous (IV) Infusion Simulation:



- Aseptic Technique: All procedures should be performed under sterile conditions to prevent contamination.[8]
- · Preparation:
  - Allow the Cerebrolysin ampoule to reach room temperature if it has been refrigerated.[8]
  - Inspect the ampoule to ensure the solution is clear and amber-colored.[8][11]
- Dilution:
  - Immediately before use, draw the required volume of Cerebrolysin from the ampoule.[8]
     [11]
  - Dilute with a compatible standard infusion solution to the desired final concentration. For doses between 10 ml and 50 ml, a total volume of at least 100 ml is recommended.[14]
- Administration:
  - For experimental setups simulating IV infusion, the recommended duration is between 15 and 60 minutes.[7][14]
  - Use disposable, one-way infusion sets and cannulas.[8][11]
  - Flush infusion lines with 0.9% NaCl solution before and after administration.[8][14]

Table 2: Administration Methods for Preclinical Research

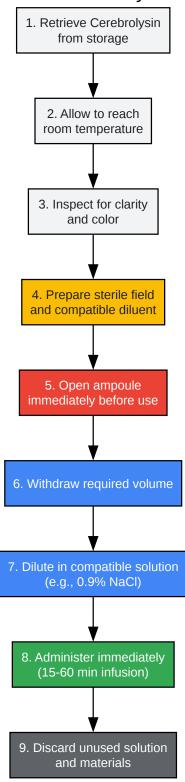


Method	Maximum Undiluted Dose	Administration Time	Notes	Source(s)
Intravenous (IV) Injection	Up to 10 ml	Slow, over 3 minutes	Flush lines before and after.	[8][14]
Intramuscular (IM) Injection	Up to 5 ml	Slow, over 3 minutes	Administer immediately after opening.	[1][8]
Intravenous (IV) Infusion	10 ml to 50 ml	15 to 60 minutes	Must be diluted in a compatible solution.	[7][14]

## **Workflow for Cerebrolysin Solution Preparation**



## Workflow for Cerebrolysin Dilution



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Caption: Workflow for the sterile preparation of Cerebrolysin solutions.



## **Mechanism of Action Overview**

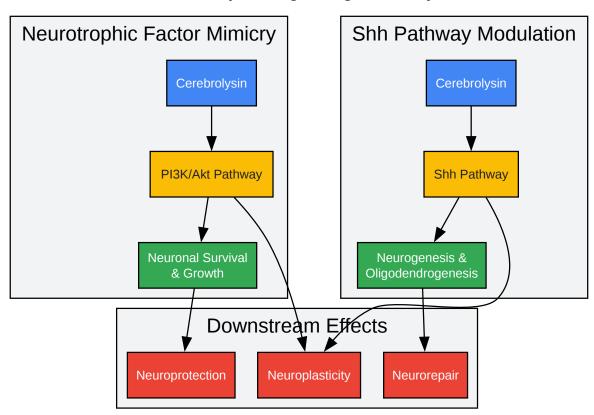
Cerebrolysin's multimodal action involves several signaling pathways that are crucial for neuronal survival, plasticity, and repair.

## **Neurotrophic Signaling Pathways**

Cerebrolysin has been shown to modulate two key signaling pathways:

- Neurotrophic Factor (NTF) Pathway: Cerebrolysin contains peptides that mimic the activity of endogenous neurotrophic factors like BDNF and NGF. It activates the PI3K/Akt pathway, which is vital for cell growth, proliferation, and survival.[3]
- Sonic Hedgehog (Shh) Signaling Pathway: This pathway is important for neurogenesis and oligodendrogenesis. Cerebrolysin promotes these processes by increasing the expression of Shh and its receptors.[3]

#### Cerebrolysin Signaling Pathways





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Caption: Key signaling pathways modulated by Cerebrolysin.

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